

Representative Certificate of Analysis: Tetrahydrocorticosterone-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydrocorticosterone-d3

Cat. No.: B12417339

[Get Quote](#)

This technical guide provides a comprehensive overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for **Tetrahydrocorticosterone-d3**. The information is intended for researchers, scientists, and professionals in drug development who utilize deuterated steroid standards.

Representative Certificate of Analysis

The following table summarizes the typical specifications and analytical results for a batch of **Tetrahydrocorticosterone-d3**.

Test	Specification	Representative Results	Method
Identification			
¹ H NMR	Conforms to structure	Conforms	Nuclear Magnetic Resonance Spectroscopy
Mass Spectrum	Conforms to structure	Conforms	Mass Spectrometry (MS)
Purity			
Purity by HPLC	≥ 98%	99.87% [1]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥ 98 atom % D	98 atom % D [2]	Mass Spectrometry
Physical-Chemical Properties			
Appearance	White to off-white solid	White solid [1]	Visual Inspection
Molecular Formula	C ₂₁ H ₃₁ D ₃ O ₄	C ₂₁ H ₃₁ D ₃ O ₄ [3]	-
Molecular Weight	353.51 g/mol	353.51 [2] [3]	-
Residual Solvents			
As per USP <467>	Meets requirements	Conforms	Gas Chromatography (GC)
Storage Conditions			
Recommended	-20°C	-	-

Experimental Protocols

The quality control of **Tetrahydrocorticosterone-d3** relies on several key analytical techniques to confirm its identity, purity, and stability.

High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a primary method for determining the purity of **Tetrahydrocorticosterone-d3**.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is typically used.
- **Column:** A C18 reversed-phase column is commonly employed for the separation of steroids.
- **Mobile Phase:** A gradient mixture of acetonitrile and water is often used to elute the compound.
- **Detection:** The UV detector is set to a wavelength where the analyte exhibits maximum absorbance, typically around 240-253 nm for corticosteroids.^[4]
- **Quantification:** The purity is calculated by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Mass Spectrometry (MS)

Mass Spectrometry is essential for confirming the molecular weight and isotopic enrichment of **Tetrahydrocorticosterone-d3**.

- **Ionization:** Electrospray ionization (ESI) is a common technique for ionizing steroid molecules.^[5]
- **Analysis:** The mass analyzer separates ions based on their mass-to-charge ratio. For **Tetrahydrocorticosterone-d3**, the expected molecular ion peak would correspond to its deuterated molecular weight.
- **Isotopic Purity:** The relative intensities of the isotopic peaks are used to determine the percentage of deuteration.

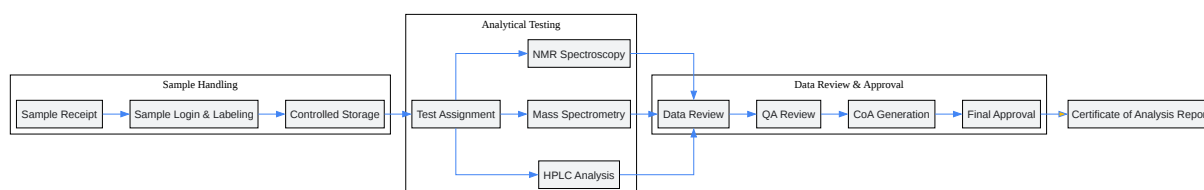
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and confirmation of the identity of **Tetrahydrocorticosterone-d3**.

- ^1H NMR: The proton NMR spectrum provides information about the chemical environment of each hydrogen atom in the molecule, allowing for the verification of the steroid backbone structure. The integration of the signals can also give an indication of the level of deuteration at specific sites.
- ^{13}C NMR: The carbon NMR spectrum provides information about the carbon framework of the molecule.

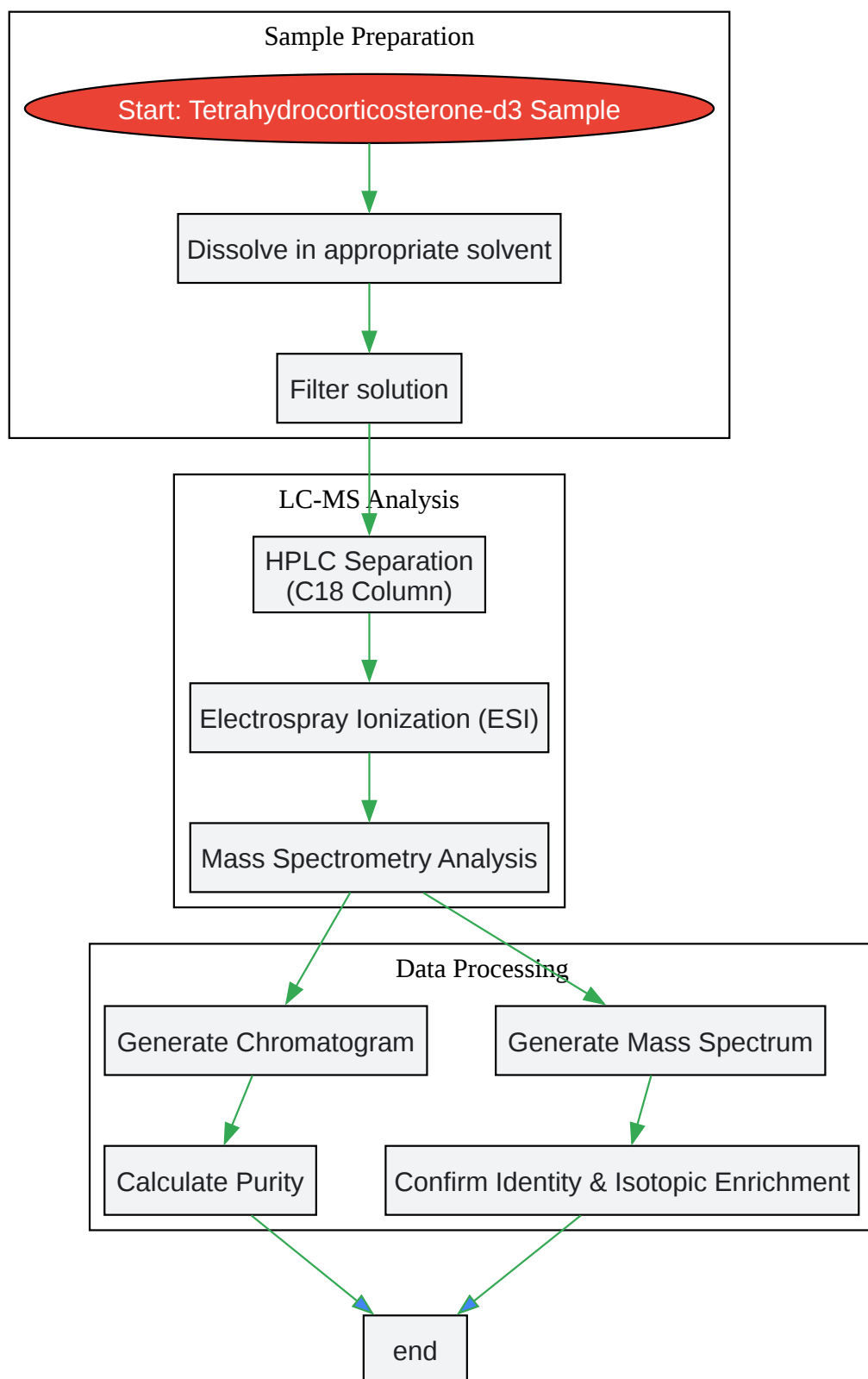
Visualizations

The following diagrams illustrate common workflows in the analysis of deuterated steroid standards.



[Click to download full resolution via product page](#)

Caption: General workflow for Certificate of Analysis generation.



[Click to download full resolution via product page](#)

Caption: HPLC-MS analytical workflow for purity and identity confirmation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. CAS 68-42-8: Tetrahydrocorticosterone | CymitQuimica [cymitquimica.com]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. lgcstandards.com [lgcstandards.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Representative Certificate of Analysis: Tetrahydrocorticosterone-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417339#tetrahydrocorticosterone-d3-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com